

An In-depth Technical Guide to the Synthesis and Characterization of Venlafaxine-d6

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Compound of Interest

Compound Name: Venlafaxine-d6

CAS No.: 940297-06-3

Cat. No.: B15616177

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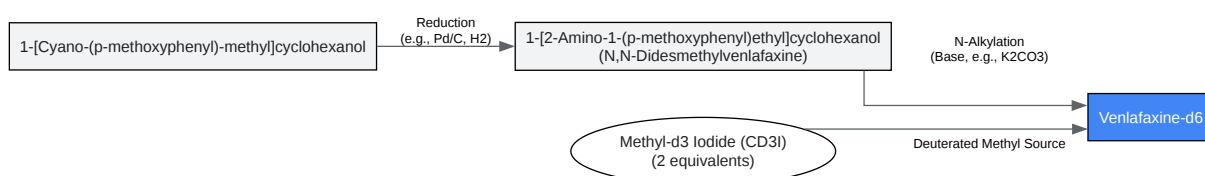
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the synthesis and characterization of **Venlafaxine-d6**, a deuterated analog of the serotonin-norepinephrine reuptake inhibitor (SNRI) Venlafaxine. **Venlafaxine-d6** is a critical tool in clinical and preclinical research, primarily utilized as an internal standard for the accurate quantification of Venlafaxine in biological matrices.^{[1][2][3]} Its stable isotope label ensures that its chemical and physical properties closely mimic that of the parent drug, while its distinct mass allows for precise differentiation in mass spectrometry-based assays.^[3]

Synthesis of Venlafaxine-d6

The synthesis of **Venlafaxine-d6** (1-[2-[bis(methyl-d3)amino]-1-(4-methoxyphenyl)ethyl]cyclohexan-1-ol) is typically achieved through the deuteromethylation of a suitable precursor.^[4] A common and efficient strategy involves the reductive amination of a key intermediate, followed by N-alkylation using a deuterated methylating agent.

A plausible and widely accepted synthetic route commences with the commercially available 1-[cyano-(p-methoxyphenyl)-methyl]cyclohexanol. This starting material undergoes reduction to yield 1-[2-amino-1-(p-methoxyphenyl)ethyl]cyclohexanol (N,N-didesmethylvenlafaxine).[4] Subsequent N-methylation with a deuterated methyl source, such as methyl-d3 iodide, in the presence of a suitable base, affords the desired N,N-di(methyl-d3) product, **Venlafaxine-d6**.[4]



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Caption: Synthetic Pathway of **Venlafaxine-d6**.

Experimental Protocol: Synthesis of Venlafaxine-d6

The following is a representative experimental protocol for the synthesis of **Venlafaxine-d6**, based on established synthetic methods for Venlafaxine.[4]

Step 1: Reduction of 1-[Cyano-(p-methoxyphenyl)-methyl]cyclohexanol to 1-[2-Amino-1-(p-methoxyphenyl)ethyl]cyclohexanol

- To a solution of 1-[cyano-(p-methoxyphenyl)-methyl]cyclohexanol in an appropriate solvent (e.g., acetic acid or methanol), add a catalytic amount of 10% palladium on carbon.
- Pressurize the reaction vessel with hydrogen gas (typically 10-15 kg/cm²) and stir at room temperature until the reaction is complete, as monitored by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Upon completion, filter the reaction mixture to remove the catalyst and concentrate the filtrate under reduced pressure to yield the crude 1-[2-amino-1-(p-methoxyphenyl)ethyl]cyclohexanol.

- The crude product can be purified by recrystallization or column chromatography.

Step 2: N,N-di(deuteromethylation) of 1-[2-Amino-1-(p-methoxyphenyl)ethyl]cyclohexanol

- Dissolve 1-[2-amino-1-(p-methoxyphenyl)ethyl]cyclohexanol in a suitable polar aprotic solvent, such as acetonitrile or dimethylformamide.
- Add a base, such as potassium carbonate or sodium hydride, to the solution and stir for a short period.
- Add at least two equivalents of methyl-d3 iodide to the reaction mixture.
- Heat the reaction mixture (e.g., to 60-80 °C) and stir until the reaction is complete, as monitored by TLC or HPLC.
- After cooling to room temperature, quench the reaction with water and extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- The resulting crude **Venlafaxine-d6** can be purified by column chromatography to yield the final product.

Characterization of Venlafaxine-d6

The identity and purity of synthesized **Venlafaxine-d6** are confirmed using a combination of spectroscopic and chromatographic techniques.

Physicochemical Properties

Property	Value
Molecular Formula	C ₁₇ H ₂₁ D ₆ NO ₂
Molecular Weight	283.44 g/mol
CAS Number	940297-06-3
Appearance	White to off-white solid
Purity	≥98%

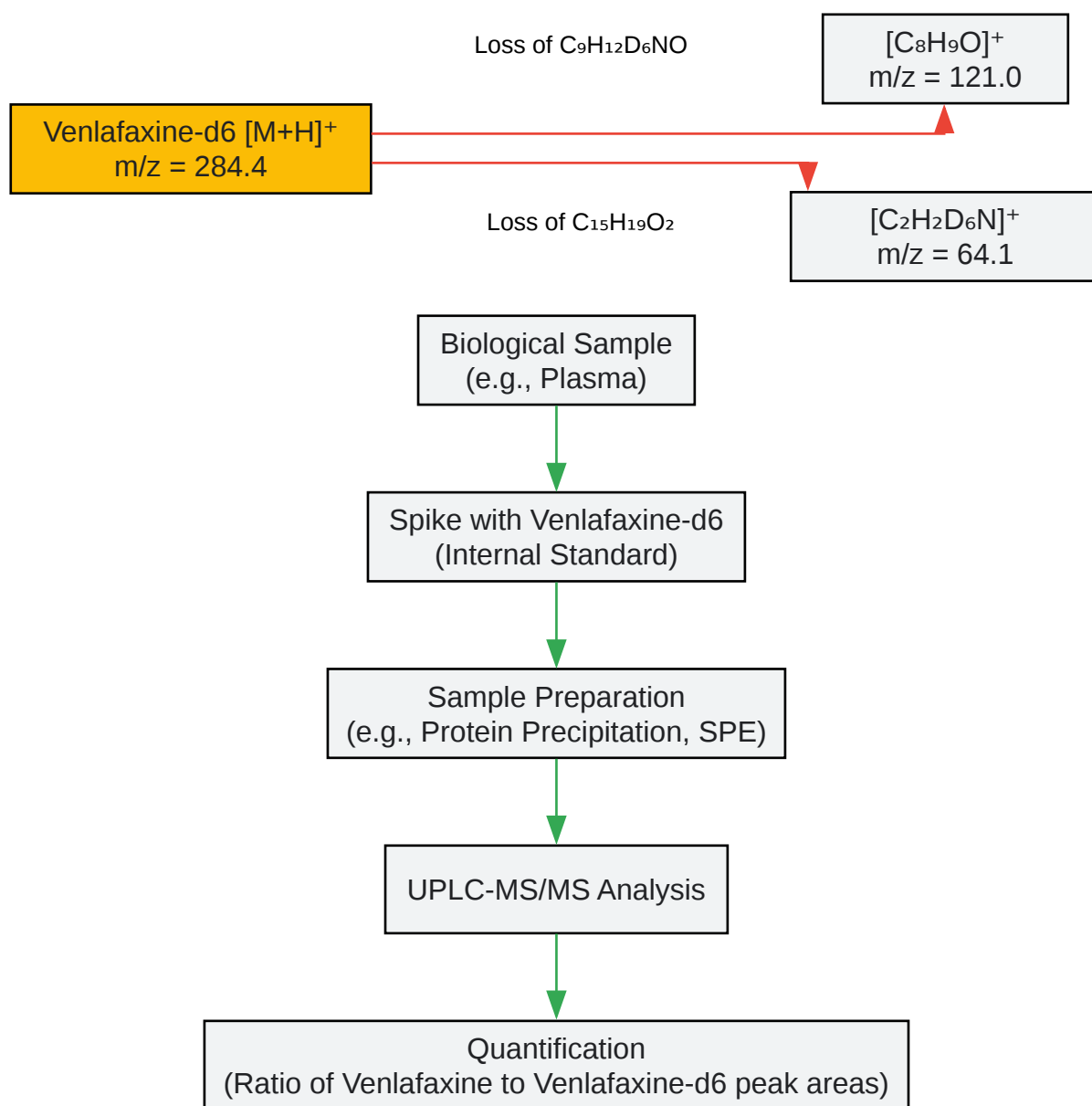
Data sourced from commercial supplier specifications.[\[5\]](#)

Mass Spectrometry (MS)

Mass spectrometry is a primary technique for confirming the successful incorporation of deuterium and for the quantification of **Venlafaxine-d6**. In tandem mass spectrometry (MS/MS), specific precursor-to-product ion transitions are monitored.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)
Venlafaxine-d6	284.4	121.0
Venlafaxine-d6	284.2	64.1

Note: The slight variation in precursor ion mass (284.4 vs. 284.2) may be due to different instrument calibration or rounding.



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